

Stereospecific Synthesis of (R)-2-amino-N-hydroxypropanamide: A Technical Guide

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Compound of Interest

Compound Name: (R)-2-amino-N-hydroxypropanamide

Cat. No.: B3051655

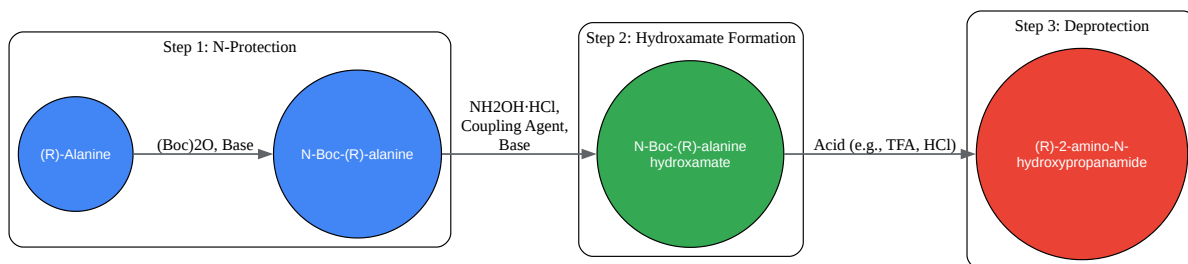
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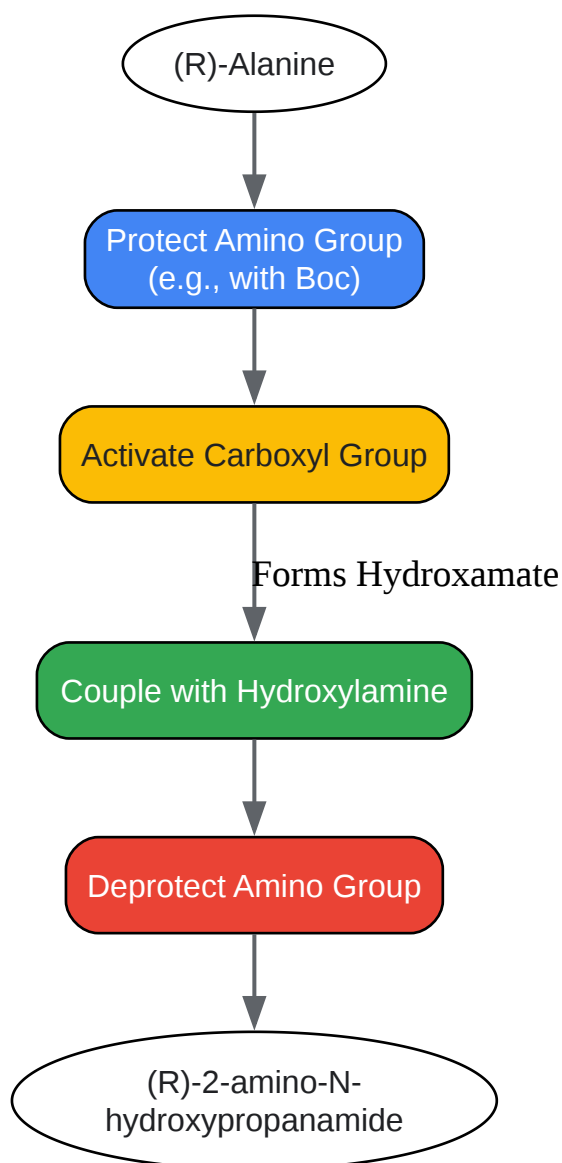
For Researchers, Scientists, and Drug Development Professionals

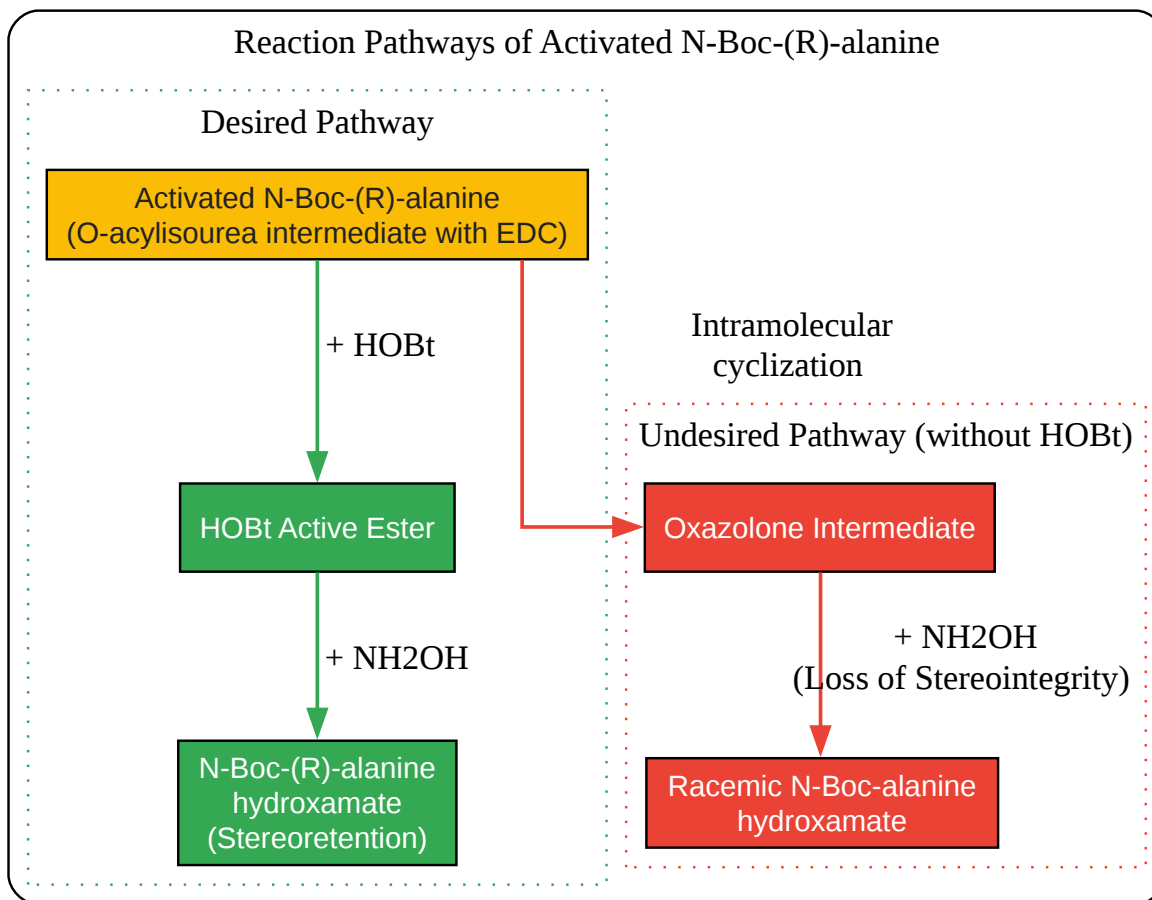
This technical guide provides an in-depth overview of the stereospecific synthesis of **(R)-2-amino-N-hydroxypropanamide**, also known as (R)-alanine hydroxamate. This chiral molecule is a valuable building block in medicinal chemistry, often incorporated into metalloproteinase inhibitors and other therapeutic agents. The synthesis is strategically designed to maintain the stereochemical integrity of the starting material, (R)-alanine, throughout a three-step process involving N-protection, coupling with hydroxylamine, and subsequent deprotection.

I. Synthetic Strategy Overview

The stereospecific synthesis of **(R)-2-amino-N-hydroxypropanamide** commences with the protection of the amino group of commercially available (R)-alanine. The tert-butyloxycarbonyl (Boc) group is a commonly employed protecting group for this purpose due to its stability under various reaction conditions and its facile removal under acidic conditions. The resulting N-Boc-(R)-alanine is then coupled with hydroxylamine to form the corresponding hydroxamic acid. This amide bond formation is a critical step, and the choice of coupling reagent is paramount to ensure high yield and prevent racemization of the chiral center. Finally, the Boc protecting group is removed from the N-Boc-(R)-alanine hydroxamate to yield the target molecule, **(R)-2-amino-N-hydroxypropanamide**, typically as a salt which can be neutralized if necessary.







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